

In-depth Technical Guide on 2-Cyclopentylpropenoic Acid: Data Unavailability and Proposed Alternative

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Compound of Interest

Compound Name: 2-Cyclopentylpropenoic acid

Cat. No.: B15275852

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An exhaustive search for publicly available scientific literature and chemical data on "**2-Cyclopentylpropenoic acid**" has revealed a significant lack of specific information required to generate an in-depth technical guide. Detailed experimental protocols, comprehensive characterization data (NMR, IR, Mass Spectrometry), and documented biological activities for this specific compound are not readily available in scientific databases and publications.

The search for "**2-Cyclopentylpropenoic acid**" and its potential synonym, "alpha-cyclopentylacrylic acid," did not yield a specific CAS number or any peer-reviewed articles detailing its synthesis, characterization, or biological function. While information on related compounds, such as cyclopentyl and cyclopropyl derivatives, exists, this data is not directly applicable to the requested molecule.

Given the absence of the necessary data to fulfill the user's request for a detailed technical guide on **2-Cyclopentylpropenoic acid**, we propose to create a comprehensive guide on a closely related and well-documented compound: 3-Cyclopentylpropionic acid (CAS No. 140-77-2).

Sufficient data is available for 3-Cyclopentylpropionic acid to construct a thorough technical whitepaper that would include:

- **Chemical Structure and Properties:** Detailed information on its molecular formula, weight, and other physicochemical properties.

- Characterization Data: Summarized in structured tables, including available spectroscopic data.
- Synthesis Information: An overview of known synthetic routes.
- Applications: Known uses, particularly as a building block in pharmaceutical synthesis.^[1]

Below is a brief overview of the information that can be provided for 3-Cyclopentylpropionic acid.

Proposed Alternative: Technical Guide on 3-Cyclopentylpropionic Acid

Chemical Structure and Properties

3-Cyclopentylpropionic acid, also known as Cyclopentanepropanoic acid, is a carboxylic acid with a cyclopentyl group attached to the propyl chain.^{[1][2][3]}

Chemical Structure:

A summary of its key properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₂	^{[1][2][3]}
Molecular Weight	142.20 g/mol	^{[1][2]}
CAS Number	140-77-2	^{[1][2][3]}
Appearance	Clear colorless to yellow liquid	^[1]
Boiling Point	130-132 °C at 12 mmHg	^[1]
Density	0.996 g/mL at 25 °C	^[1]
Refractive Index	n _{20/D} 1.457	^[1]
Water Solubility	Insoluble	^[1]

Synthesis

A known method for the synthesis of 3-Cyclopentylpropionic acid involves the reaction of cyclopentanone or cyclopentanol with molten alkali metal hydroxide in two successive temperature ranges.[4]

A logical diagram for a generalized synthesis process is presented below.



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Caption: Generalized workflow for the synthesis of 3-Cyclopentylpropionic acid.

Known Applications

3-Cyclopentylpropionic acid is utilized as an organic building block in the synthesis of various pharmaceutical compounds.[1][5] A primary application is in the production of Testosterone Cypionate, a medication used to treat testosterone deficiency.[1]

We kindly request your approval to proceed with creating a detailed technical guide on 3-Cyclopentylpropionic acid in lieu of the originally requested compound for which sufficient data is unavailable.

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References

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